

Analytical methods for the detection of Flamprop-methyl residues in wheat

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Compound of Interest

Compound Name: *Flamprop-methyl*

Cat. No.: *B1672754*

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Application Note: Determination of Flamprop-methyl Residues in Wheat

Audience: Researchers, scientists, and drug development professionals.

Introduction

Flamprop-methyl is a selective herbicide used for the post-emergence control of wild oats in wheat crops.^[1] Its application necessitates the development of sensitive and reliable analytical methods to monitor its residue levels in wheat to ensure food safety and compliance with regulatory limits. This application note provides a detailed protocol for the determination of **Flamprop-methyl** residues in wheat matrices using a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method followed by analysis with Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS). This method is demonstrated to be selective and sensitive for the quantification of a wide range of pesticide residues in wheat.^[2]

Analytical Method Performance

The performance of the analytical method is critical for the accurate quantification of pesticide residues. The following table summarizes the quantitative data for **Flamprop-methyl** and other pesticides in wheat, based on a GC-MS/MS method.

Analyte	Retention Time (min)	Quantifier Ion (m/z)	Qualifier Ion (m/z)	LOQ (µg/kg)	Recovery (%) (at 10 µg/kg)	RSD (%) (at 10 µg/kg)
Flamprop-methyl	7.403	276	105	2	95	5
Fluazifop-p-butyl	7.512	282	238	2	98	6
Flucythrinate	10.16	199	157	2	92	8

Table 1: Quantitative data for the analysis of **Flamprop-methyl** and other pesticides in wheat using GC-MS/MS. Data compiled from a multi-residue pesticide analysis method.[3]

Experimental Protocol

This protocol details the steps for sample preparation, extraction, clean-up, and instrumental analysis for the determination of **Flamprop-methyl** residues in wheat.

Materials and Reagents

- Wheat flour sample
- Acetonitrile (ACN), HPLC grade
- Methanol, HPLC grade
- Formic acid, 98%
- Anhydrous magnesium sulfate (MgSO₄)
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- C18 sorbent

- Graphitized carbon black (GCB) sorbent
- **Flamprop-methyl** analytical standard
- Internal standard (e.g., Triphenylphosphate)
- Deionized water
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes
- Vortex mixer
- Centrifuge
- Syringe filters (0.22 μ m)
- GC-MS/MS system

Sample Preparation

- Homogenization: Mill the wheat grain samples into a fine powder to ensure homogeneity.[4]
- Weighing: Accurately weigh 5 g of the homogenized wheat flour sample into a 50 mL polypropylene centrifuge tube.[5]

Extraction (QuEChERS Method)

- Add 10 mL of deionized water to the sample in the centrifuge tube and vortex for 1 minute to hydrate the sample.
- Add 10 mL of acetonitrile (ACN) to the tube.[6]
- Add an appropriate amount of internal standard solution.
- Add the QuEChERS extraction salts: 4 g of anhydrous MgSO_4 and 1 g of NaCl .[7]

- Immediately cap the tube tightly and vortex vigorously for 1 minute to ensure proper mixing and prevent the formation of salt agglomerates.
- Centrifuge the tube at ≥ 3000 g for 5 minutes.[8]

Dispersive Solid-Phase Extraction (d-SPE) Clean-up

- Transfer a 6 mL aliquot of the upper acetonitrile layer into a 15 mL polypropylene centrifuge tube containing the d-SPE sorbents. For wheat, a combination of 900 mg MgSO_4 , 150 mg PSA, and 150 mg C18 is recommended.[9] For samples with pigmentation, GCB can be added, but its amount should be optimized to avoid loss of planar pesticides.
- Vortex the tube for 1 minute.
- Centrifuge at ≥ 3000 g for 5 minutes.
- Take a 1 mL aliquot of the cleaned extract and filter it through a $0.22\ \mu\text{m}$ syringe filter into an autosampler vial for GC-MS/MS analysis.

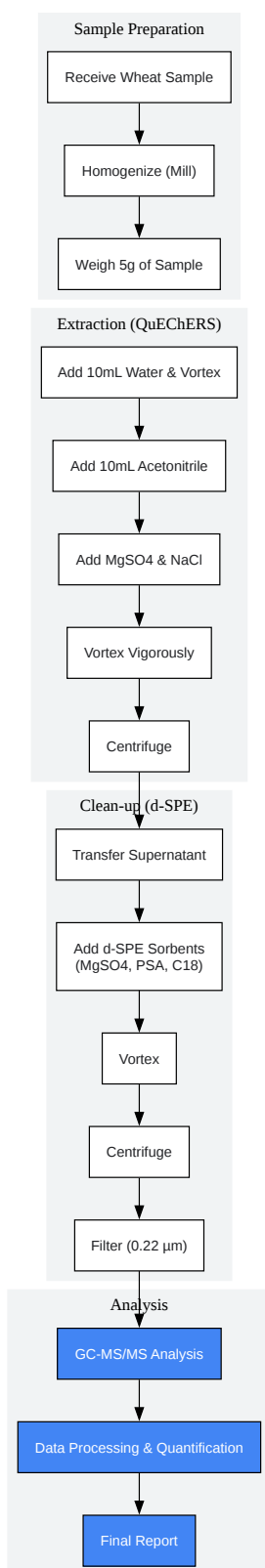
GC-MS/MS Analysis

- GC System: Agilent Intuvo 9000 GC or equivalent.[3]
- Column: HP-5ms Ultra Inert, 30 m x 0.25 mm, $0.25\ \mu\text{m}$ or equivalent.
- Injection Volume: $1\ \mu\text{L}$.
- Inlet Temperature: $250\ ^\circ\text{C}$.
- Carrier Gas: Helium at a constant flow of $1.2\ \text{mL/min}$.
- Oven Temperature Program: Initial temperature of $70\ ^\circ\text{C}$, hold for 1 min, ramp to $180\ ^\circ\text{C}$ at $25\ ^\circ\text{C/min}$, then ramp to $300\ ^\circ\text{C}$ at $10\ ^\circ\text{C/min}$, and hold for 5 min.
- MS System: Agilent 7010B Triple Quadrupole MS or equivalent.[3]
- Ionization Mode: Electron Ionization (EI).
- Source Temperature: $230\ ^\circ\text{C}$.

- Quadrupole Temperatures: 150 °C (Q1 and Q2).
- Acquisition Mode: Multiple Reaction Monitoring (MRM). The specific transitions for **Flamprop-methyl** are provided in Table 1.

Experimental Workflow

The following diagram illustrates the logical workflow for the analysis of **Flamprop-methyl** residues in wheat.



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Caption: Workflow for **Flamprop-methyl** residue analysis in wheat.

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